

Application Notes and Protocols: BBT594 In Vitro Cell-Based Assay

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Compound of Interest

Compound Name: BBT594

Cat. No.: B15542367

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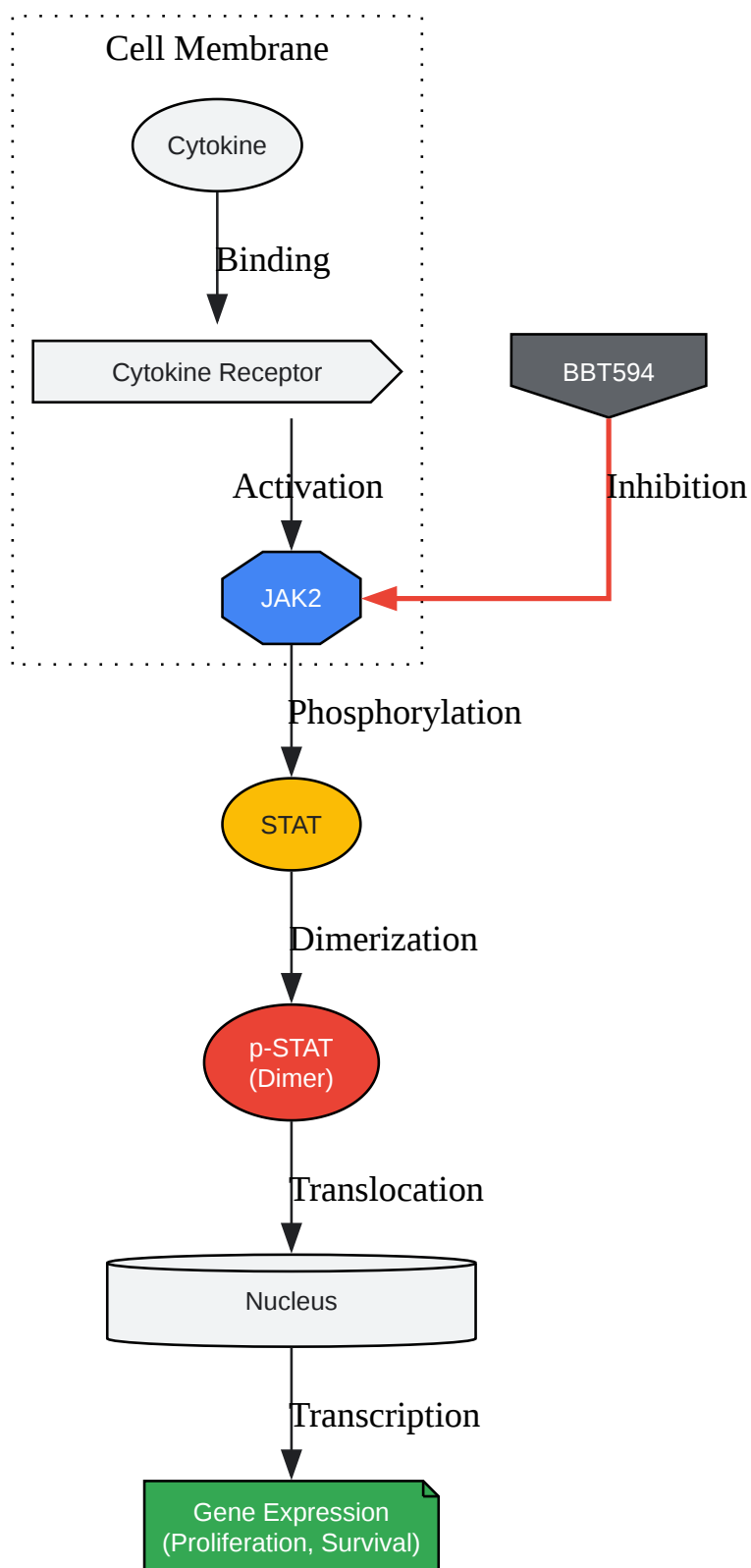
For Researchers, Scientists, and Drug Development Professionals

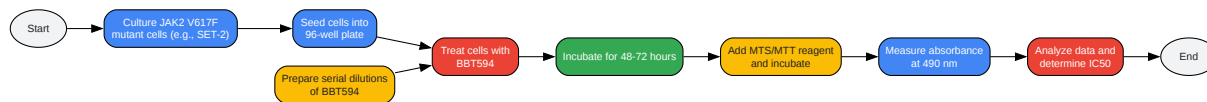
Introduction

BBT594 is a type II inhibitor of Janus kinase 2 (JAK2), a critical enzyme in the JAK/STAT signaling pathway.^[1] This pathway is central to the regulation of cellular processes such as proliferation, differentiation, and immune response.^{[2][3]} Dysregulation of the JAK/STAT pathway, often due to mutations like JAK2 V617F, is a key driver in various myeloproliferative neoplasms (MPNs). **BBT594** has been shown to specifically block the proliferation of cells harboring the JAK2 V617F mutation. This document provides a detailed protocol for an in vitro cell-based assay to evaluate the anti-proliferative activity of **BBT594**.

The Janus kinase (JAK)/Signal Transducer and Activator of Transcription (STAT) signaling pathway is essential for controlling a variety of biological processes, including immune function and cell growth. The binding of cytokines to their receptors initiates the activation of JAKs, which in turn phosphorylate STAT proteins. These phosphorylated STATs then translocate to the nucleus to regulate gene expression.

Signaling Pathway





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References

- 1. aacrjournals.org [aacrjournals.org]
- 2. Malignant JAK-signaling: at the interface of inflammation and malignant transformation - PMC [pmc.ncbi.nlm.nih.gov]
- 3. onclive.com [onclive.com]
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